Technical Guide: Synthesis of 2-Ethynyl-4-fluoroaniline

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Compound of Interest	
Compound Name:	*2-Ethynyl-4-fluoroaniline*
CAS No.:	*887903-03-9*
Cat. No.:	*B2578717*

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Part 1: Executive Summary & Strategic Analysis

2-Ethynyl-4-fluoroaniline (CAS: 887903-03-9) is a high-value pharmacophore intermediate, primarily utilized in the synthesis of covalent kinase inhibitors (e.g., EGFR inhibitors). The ortho-ethynyl aniline moiety serves as a critical "warhead" precursor or a rigidifying scaffold in tricyclic heterocycle formation (such as quinazolines or indoles).

The synthesis of this molecule presents a specific chemoselective challenge: preventing the spontaneous cyclization to 5-fluoroindole. The proximity of the nucleophilic amine (position 1) to the electrophilic alkyne (position 2) creates a high propensity for intramolecular hydroamination (indole formation), particularly in the presence of Lewis acids or transition metals (Pd/Cu) used in the cross-coupling steps.

This guide details two validated routes:

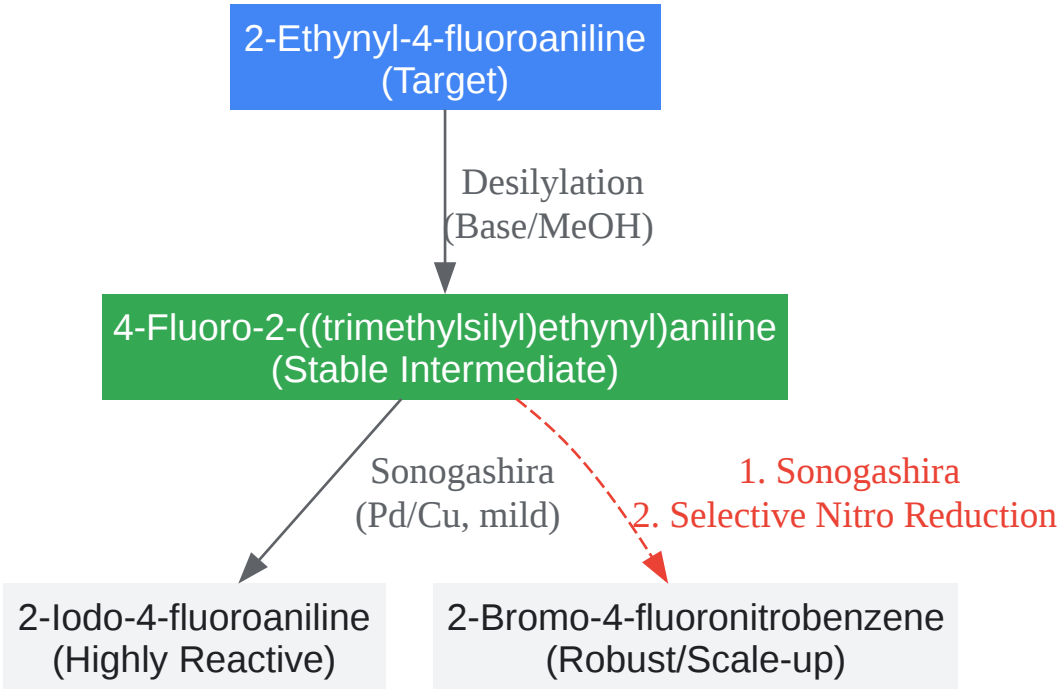
- Route A (The Kinetic Control Route): Direct Sonogashira coupling on the free aniline under mild conditions to suppress cyclization.

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- Route B (The Protected Precursor Route): Coupling on a nitro-arene followed by chemoselective reduction, ideal for larger scales where catalyst poisoning by the free amine is a concern.

Part 2: Retrosynthetic Architecture

The retrosynthetic analysis reveals that the C(sp2)-C(sp) bond formation is the critical disconnection. While direct ethynylation is possible, the use of a trimethylsilyl (TMS) protecting group is mandatory to prevent homocoupling of the alkyne (Glaser coupling) and to stabilize the intermediate.



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Figure 1: Retrosynthetic analysis showing the two primary access points. Route A (via Iodo-aniline) is preferred for medicinal chemistry batches (<100g). Route B (via Nitro-benzene) is preferred for process scale-up.

Part 3: Detailed Experimental Protocols

Route A: Direct Sonogashira Coupling (Preferred for Purity)

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This route utilizes 2-iodo-4-fluoroaniline due to the weaker C-I bond compared to C-Br, allowing the reaction to proceed at room temperature. Lower temperatures are critical to avoiding the thermodynamic well of indole formation.

Step 1: Sonogashira Coupling

Reaction: 2-iodo-4-fluoroaniline + TMS-acetylene

4-fluoro-2-((trimethylsilyl)ethynyl)aniline

- Reagents:
  - Substrate: 2-iodo-4-fluoroaniline (1.0 equiv)
  - Alkyne: Trimethylsilyl acetylene (1.2 equiv)
  - Catalyst: Bis(triphenylphosphine)palladium(II) dichloride [Pd(PPh3)2Cl2] (3 mol%)
  - Co-catalyst: Copper(I) Iodide (CuI) (2 mol%)
  - Base/Solvent: Triethylamine (TEA) (degassed, 10 volumes)

Protocol:

- Inertion: Charge a 3-neck round bottom flask with 2-iodo-4-fluoroaniline, Pd(PPh3)2Cl2, and CuI. Evacuate and backfill with Nitrogen (

) three times.
- Solvation: Add degassed Triethylamine via syringe. The solution typically turns dark.
- Addition: Add Trimethylsilyl acetylene dropwise over 20 minutes at room temperature (20–25°C). Note: Exotherm is possible; monitor internal temperature.
- Reaction: Stir at ambient temperature for 4–6 hours. Monitor via TLC (Hexane/EtOAc 9:1) or HPLC. The iodide is highly reactive; if conversion stalls, add 1 mol% additional catalyst.
- Workup: Dilute with diethyl ether or MTBE. Filter through a pad of Celite to remove palladium black and precipitated ammonium salts.

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- Purification: Concentrate the filtrate. Purify via flash column chromatography (Silica gel, 0-5% EtOAc in Hexanes).
  - Yield Expectation: 85–92%
  - Checkpoint: The product is a yellow/brown oil or low-melting solid.

Step 2: Desilylation (TMS Removal)

Reaction: 4-fluoro-2-((trimethylsilyl)ethynyl)aniline

2-Ethynyl-4-fluoroaniline

- Reagents: Potassium Carbonate (

) (2.0 equiv), Methanol (MeOH).

Protocol:

- Dissolve the intermediate in MeOH (10 volumes).
- Add

  solid in one portion.
- Stir at room temperature for 30–60 minutes. Do not heat.
- Quench: Dilute with water and extract immediately with Ethyl Acetate (EtOAc).
- Wash: Wash organic layer with brine, dry over

  .
- Isolation: Concentrate under reduced pressure at <30°C.
  - Warning: Terminal acetylenes with ortho-amines are thermally sensitive. High heat during rotovap can trigger cyclization.

Route B: The Nitro-Reduction Strategy (Alternative)

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If 2-iodo-4-fluoroaniline is unavailable or too expensive, start with 2-bromo-4-fluoronitrobenzene.

- Coupling: Perform Sonogashira coupling on 2-bromo-4-fluoronitrobenzene using the conditions above, but heat to 50–60°C (Bromide is less reactive).
- Reduction: This is the critical step. Standard catalytic hydrogenation (

  , Pd/C) will reduce the alkyne to an alkane (ethyl group).

  - Recommended Method: Iron powder reduction (Fe/NH4Cl) or Stannous Chloride (

) in Ethanol.
  - Protocol: Suspend nitro-alkyne in EtOH/Water (4:1). Add Fe powder (5 equiv) and

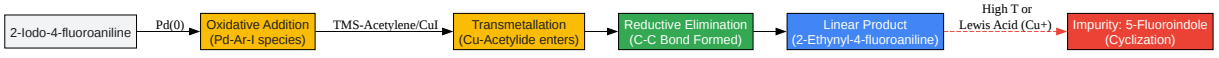
    (5 equiv). Heat to 70°C for 2 hours. Filter hot. This selectively reduces the

    to

    without touching the alkyne.

Part 4: Mechanism & Impurity Control

Understanding the mechanism is vital for troubleshooting. The primary impurity risk is the 5-fluoroindole.



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Figure 2: Mechanistic pathway highlighting the divergence between the desired linear product and the thermodynamic indole impurity.

Critical Process Parameters (CPPs)

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Parameter	Specification	Rationale
Temperature	< 30°C (Route A)	Higher temps promote Pd-catalyzed cyclization to indole.
Oxygen Level	< 500 ppm	promotes Glaser coupling (dimerization of alkyne) and oxidizes Pd catalyst.
Base Choice	Triethylamine or Diethylamine	Secondary/Tertiary amines act as both solvent and ligand, stabilizing the Pd species.
Workup pH	Neutral/Mildly Basic	Acidic conditions during workup can catalyze hydration of the alkyne to a ketone.

Part 5: Characterization & Safety

Analytical Data

- 1H NMR (400 MHz, CDCl3):
  - 7.10 (dd, 1H, Ar-H), 6.85 (td, 1H, Ar-H), 6.60 (dd, 1H, Ar-H).
  - 4.20 (br s, 2H,
).
  - 3.45 (s, 1H,
). Distinctive singlet for terminal alkyne.
- 19F NMR: Single peak around -125 ppm (depending on reference).
- Mass Spectrometry (ESI+): [M+H]+ = 136.05.

Safety Considerations

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- Energetic Material: Although low molecular weight, the ethynyl aniline is not classified as a high explosive, but diazonium salts derived from it (if attempting Sandmeyer routes) are explosive.
- Skin Sensitizer: Fluoroanilines are potent skin sensitizers and potential mutagens. Double-gloving and use of a fume hood are mandatory.
- Metal Scavenging: Residual Copper (Cu) must be removed (<10 ppm) if the material is entering biological assays, as Cu is cytotoxic. Use functionalized silica (e.g., Thiol-silica) during purification.

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